1-Chloro-4-fluoronaphthalene melting point and boiling point data

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Compound of Interest

Compound Name:	*1-Chloro-4-fluoronaphthalene*
Cat. No.:	*B7939711*

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Technical Guide: 1-Chloro-4-fluoronaphthalene

Executive Summary

1-Chloro-4-fluoronaphthalene (CAS: 315-51-5) is a mixed-halogenated naphthalene derivative utilized primarily as an intermediate in the synthesis of functionalized polycyclic aromatic hydrocarbons (PAHs) and pharmaceutical scaffolds.[1] Due to its specific substitution pattern, it serves as a critical probe for studying electronic effects in nucleophilic aromatic substitutions and as a precursor for transition-metal catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura).

This guide provides a consolidated technical profile, synthesizing available experimental data with structure-property relationship (SPR) analysis to bridge gaps in public indexing.

Physicochemical Profile

The physical properties of **1-chloro-4-fluoronaphthalene** are governed by the symmetry of the 1,4-substitution and the electronegativity difference between the chlorine and fluorine atoms.

Table 1: Core Physical Properties

Property	Value / Range	Confidence Level	Source/Methodology
CAS Number	315-51-5	High	Chemical Abstracts Service
Molecular Formula	$C_{10}H_6ClF$	High	Stoichiometry
Molecular Weight	180.61 g/mol	High	Calculated
Physical State	Crystalline Solid	High	Analog Comparison
Melting Point	48 – 52 °C (Predicted)	Medium	Interpolated from 1,4-dihalo analogs*
Boiling Point	235 – 245 °C (Predicted)	Medium	Estimated vs. 1-Chloronaphthalene (263°C)
Density	~1.32 g/cm³	Medium	Predicted
Solubility	Soluble in CH_2Cl_2, $CHCl_3$, Et_2O; Insoluble in H_2O	High	Lipophilicity Profile (LogP ~3.[2][3][4][5]8)

*Analyst Note on Melting Point: Experimental melting point data for this specific isomer is scarce in open literature. The predicted range is derived from the interpolation of 1,4-difluoronaphthalene (MP: 31–32°C) and 1,4-dichloronaphthalene (MP: 67–68°C). The 1,4-substitution pattern typically induces higher symmetry and crystal lattice energy compared to 1,2- or 1,3-isomers, ensuring it exists as a solid at room temperature.

Synthesis & Experimental Methodology

The most authoritative route for synthesizing **1-chloro-4-fluoronaphthalene** with high regioselectivity is the Balz-Schiemann reaction. This pathway avoids the poor selectivity of direct halogenation.

Reaction Scheme

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The synthesis proceeds via the diazotization of 4-chloro-1-naphthylamine followed by thermal decomposition of the diazonium tetrafluoroborate salt.



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Figure 1: Stepwise synthesis via the Balz-Schiemann reaction.

Detailed Protocol

Step 1: Diazotization

- Dissolution: Dissolve 0.1 mol of 4-chloro-1-naphthylamine in 60 mL of 18% HCl. Cool the mixture to -5°C using an ice-salt bath.
- Addition: Dropwise add a solution of sodium nitrite ($NaNO_2$, 0.11 mol) in water, maintaining the internal temperature below 0°C. Stir for 30 minutes.
  - Checkpoint: Test for excess nitrous acid using starch-iodide paper (should turn blue instantly).

Step 2: Formation of Tetrafluoroborate Salt

- Precipitation: Add cold fluoroboric acid (HBF_4, 48% aq. solution) to the diazonium solution with vigorous stirring. A thick precipitate of 4-chloro-1-naphthalenediazonium tetrafluoroborate will form.
- Filtration: Filter the solid and wash with cold 5% HBF_4, followed by cold ethanol and diethyl ether to remove moisture.
- Drying: Air dry the salt in the dark (light sensitive). Safety Warning: Do not heat the dry salt; it is potentially explosive.

Step 3: Thermal Decomposition[4]

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- Setup: Place the dry salt in a flask connected to a condenser.
- Pyrolysis: Gently heat the flask with a Bunsen burner or oil bath. Decomposition begins around 100–110°C, releasing thick white fumes of BF_3 and N_2 gas.
- Distillation: Once decomposition is complete, steam distill the residue or extract with dichloromethane.
- Purification: The crude oil/solid is purified via recrystallization from ethanol or vacuum distillation to yield pure **1-chloro-4-fluoronaphthalene**.

Structural Validation & Purity Analysis

To verify the identity of the synthesized compound, the following spectral signatures must be confirmed:

- ^1H NMR ($CDCl_3$): Look for the characteristic splitting patterns of the naphthalene ring. The protons at positions 2 and 3 will show distinct coupling constants due to the different electronic environments of Cl and F.
- ^{19}F NMR: A singlet (or multiplet depending on H-F coupling) around -120 to -130 ppm (relative to $CFCl_3$).
- GC-MS: Molecular ion peak $[M]^+$ at m/z 180 (with a characteristic 3:1 isotope pattern for ^{35}Cl/^{37}Cl).

Safety & Handling

- Hazard Classification: Irritant (Skin/Eye), Acute Toxicity (Oral/Inhalation).
- Storage: Store in a cool, dry place under inert atmosphere (Argon/Nitrogen). The compound is stable but should be kept away from strong oxidizing agents.[6][7]
- Disposal: Halogenated organic waste. Do not mix with general organic solvents for incineration due to HF/HCl generation.

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